

JS-8 as a Small Molecule Inhibitor of hNPR1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JS-8

Cat. No.: B1192976

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For professionals in drug development, the most pertinent "**JS-8**" is a small molecule antagonist of the human natriuretic peptide receptor 1 (hNPR1). This compound has been identified as a potential therapeutic agent for alleviating itch.[1]

Chemical Properties:

While a comprehensive dataset on the physicochemical properties of **JS-8** is not readily available in the public domain, its chemical structure has been disclosed.

Table 1: Known Properties of **JS-8** (hNPR1 Antagonist)

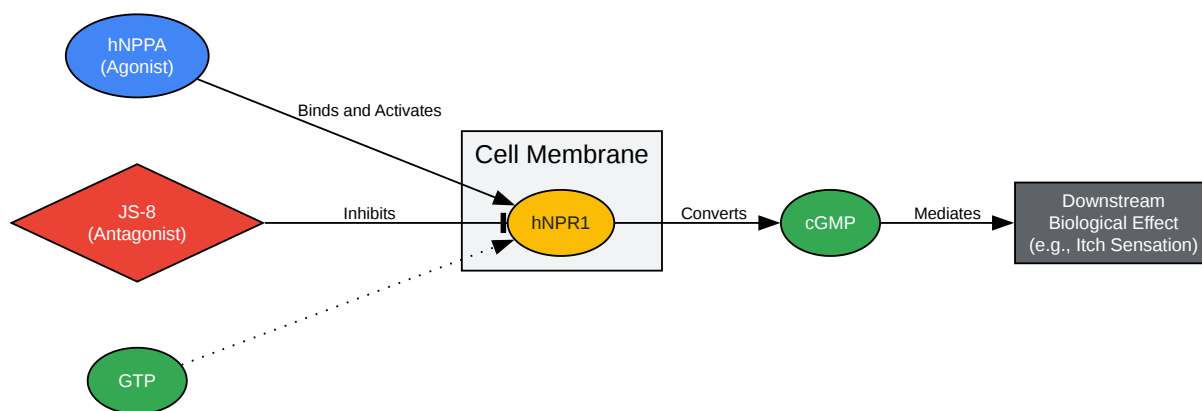
Property	Data
Chemical Structure	Available in cited research[1]
Mechanism of Action	Non-competitive antagonist of hNPR1[1]

Experimental Protocols:

- hNPR1 Inhibition Assay:** A quantitative high-throughput screening (qHTS) method was utilized to identify inhibitors of hNPR1. This involved a cell-based assay using HEK-hNPR1-cGMP-sensor cells to measure the inhibition of hNPPA-induced hNPR1 activation. The dissociation of the antagonist was examined by washing the cells after incubation with **JS-8** and measuring the recovery of hNPR1 activity.[1]

Signaling Pathway:

JS-8 acts by inhibiting the hNPR1 signaling pathway. This receptor is involved in various physiological processes, and its inhibition has been linked to a reduction in itch sensation.



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Caption: Inhibition of the hNPR1 signaling pathway by the antagonist **JS-8**.

JS-8 as a Monoclonal Antibody

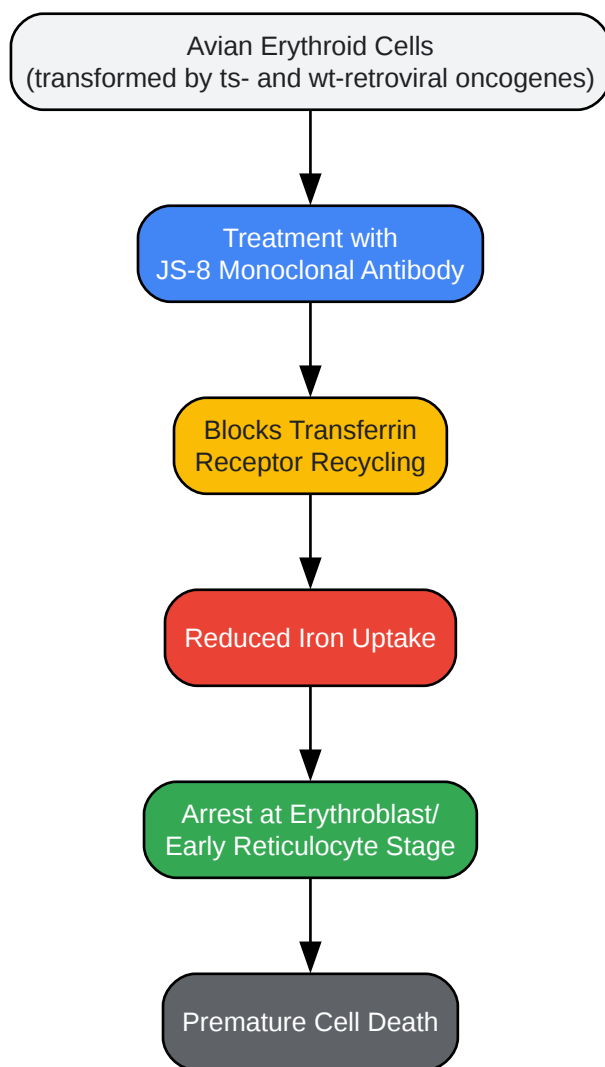
In the field of cellular biology, **JS-8** refers to a monoclonal antibody that targets the chicken transferrin receptor.[2]

Biological Properties:

- Target: Chicken transferrin receptor.[2]
- Function: Blocks receptor-recycling, leading to reduced iron uptake.[2]
- Effect: Induces an arrest at the erythroblast or early reticulocyte stage in differentiating avian erythroid cells, ultimately causing premature cell death.[2] It does not affect the proliferation of noncommitted erythroid cells.[2]

Experimental Workflow:

The effect of **JS-8** on erythroid differentiation was studied by treating avian erythroid cells with the antibody and observing the outcomes on cell cycle and viability.



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Caption: Experimental workflow showing the effect of **JS-8** antibody on avian erythroid cells.

JS-8 in Materials Science

In the context of materials science, **JS-8** has been used to designate a component in an epoxy emulsion system for treating red clay and sand.[3] The specific chemical composition of "**JS-8**" in this context is not detailed and is likely a proprietary formulation. The studies focus on the physical properties of the resulting material mixtures.[3]

Other Mentions of "JS-8"

The identifier "**JS-8**" also appears in other unrelated contexts, including:

- **JS-8** cell line: A cell line derived from a sheep lung tumor used in virology research.[4]
- JS 8%: A designation for a food product formulation in a study on the physicochemical properties of Yanggaeng containing 8% Shine Muscat grape juice.[5][6]

Due to the varied and unrelated nature of these substances and materials, it is imperative for researchers to specify the context when referring to "**JS-8**" to ensure clarity and accuracy in scientific communication. Further research on any specific "**JS-8**" would require a more precise identifier, such as a CAS number for a chemical compound or a specific clone number for a monoclonal antibody.

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References

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- To cite this document: BenchChem. [JS-8 as a Small Molecule Inhibitor of hNPR1]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1192976#physical-and-chemical-properties-of-js-8]

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